

An In-depth Technical Guide to Linkers in Antibody-Drug Conjugates

Author: BenchChem Technical Support Team. **Date:** April 2026

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Introduction

Antibody-Drug Conjugates (ADCs) represent a powerful class of targeted cancer therapies, designed to combine the specificity of monoclonal antibodies with the potent cell-killing ability of cytotoxic drugs.^{[1][2][3]} An ADC consists of three core components: a monoclonal antibody that targets a specific antigen on cancer cells, a highly potent cytotoxic payload, and a chemical linker that connects the antibody to the payload.^{[4][5]} The linker is a critical determinant of the ADC's overall efficacy and safety.^{[1][6][7][8][9]} It must be stable enough to remain intact while the ADC circulates in the bloodstream to prevent premature release of the toxic payload, which could harm healthy tissues.^{[10][11][12]} Conversely, it must be efficiently cleaved to release the payload once the ADC has reached its target tumor cells.^{[10][12]} This dual requirement of stability and conditional lability presents a major challenge in ADC design.^{[4][13]}

This guide provides a detailed technical overview of ADC linker technology, focusing on the classification of linkers, their mechanisms of action, and the experimental protocols used for their characterization.

Classification and Mechanisms of ADC Linkers

ADC linkers are broadly categorized into two main types: cleavable and non-cleavable, based on their mechanism of payload release.[\[4\]](#)[\[14\]](#)[\[15\]](#)

Cleavable Linkers

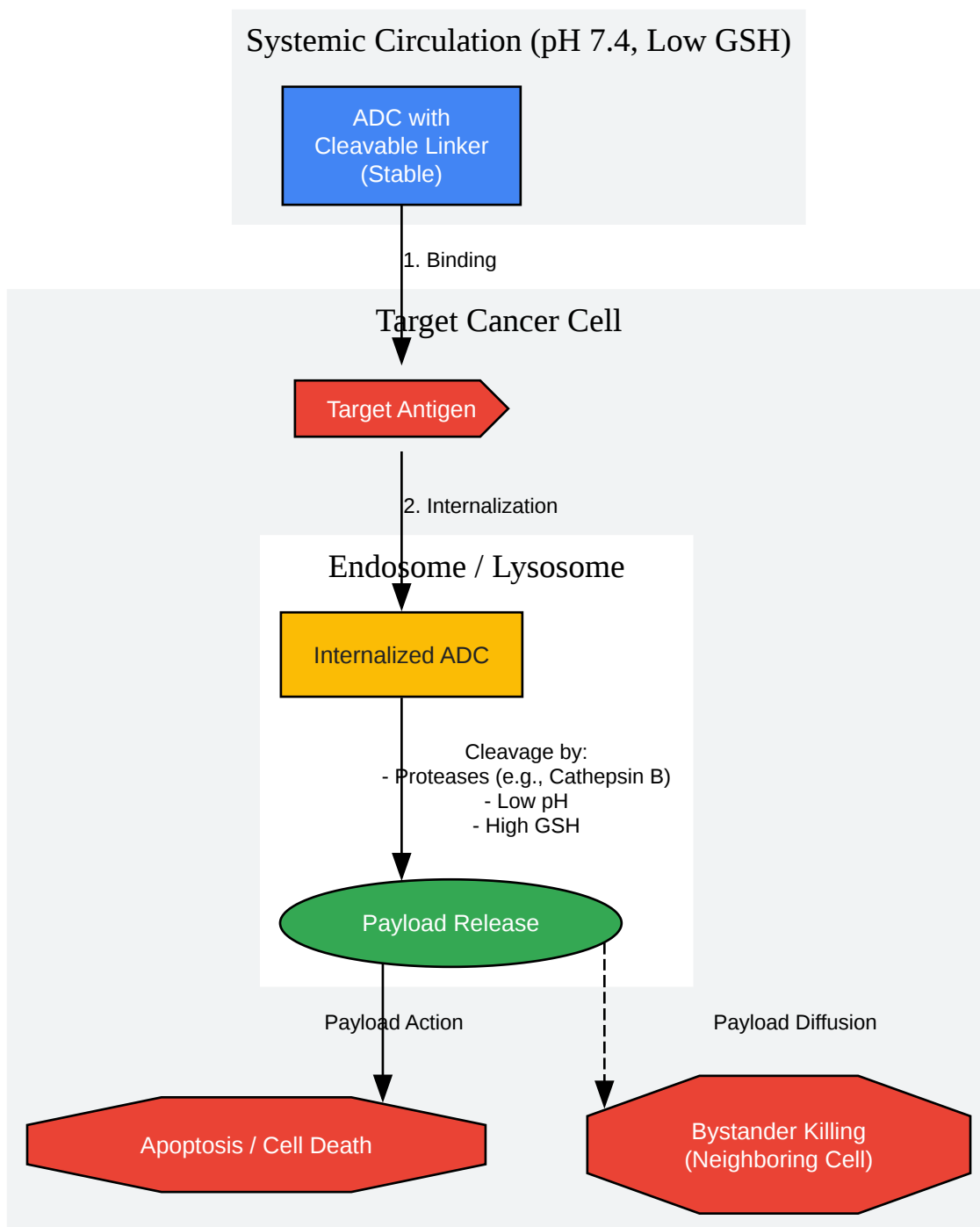
Cleavable linkers are designed to be stable in the bloodstream and release their payload in response to specific triggers within the tumor microenvironment or inside the target cancer cell.[\[12\]](#)[\[16\]](#)[\[17\]](#) This targeted release is achieved by incorporating chemical bonds that are susceptible to cleavage by specific enzymes, acidic pH, or high concentrations of reducing agents found in tumor cells.[\[12\]](#)[\[17\]](#) More than 80% of clinically approved ADCs utilize cleavable linkers.[\[4\]](#)

A key advantage of cleavable linkers is their ability to induce a "bystander effect."[\[17\]](#) After the payload is released, if it is membrane-permeable, it can diffuse out of the target cell and kill neighboring antigen-negative cancer cells, thereby enhancing the overall anti-tumor activity.[\[17\]](#)

There are three primary types of cleavable linkers:

- **Protease-Sensitive Linkers:** These linkers incorporate a short peptide sequence that is recognized and cleaved by proteases, such as cathepsins, which are highly active in the lysosomal compartments of cells.[\[16\]](#)[\[17\]](#) The most widely used peptide sequence is the valine-citrulline (Val-Cit) dipeptide, which is efficiently cleaved by cathepsin B upon ADC internalization.[\[6\]](#)[\[14\]](#)[\[17\]](#)[\[18\]](#) Other peptide sequences like valine-alanine (Val-Ala) are also used.[\[14\]](#)
- **pH-Sensitive (Acid-Labile) Linkers:** These linkers utilize an acid-labile group, most commonly a hydrazone bond, which is stable at the physiological pH of blood (~7.4) but undergoes hydrolysis in the acidic environment of endosomes (pH 5.0-6.5) and lysosomes (pH 4.5-5.0).[\[10\]](#)[\[17\]](#)[\[19\]](#) However, the relative instability of hydrazone linkers can lead to premature payload release in circulation, limiting their application.[\[19\]](#)
- **Glutathione-Sensitive (Disulfide) Linkers:** These linkers contain a disulfide bond that is cleaved in the presence of reducing agents.[\[17\]](#) They exploit the significant concentration gradient of glutathione (GSH) between the extracellular space (low concentration) and the intracellular environment (high concentration, ~1-10 mM).[\[16\]](#)[\[17\]](#) This differential allows the

linker to remain stable in circulation but release the payload upon entering the cytoplasm of a tumor cell.[16]



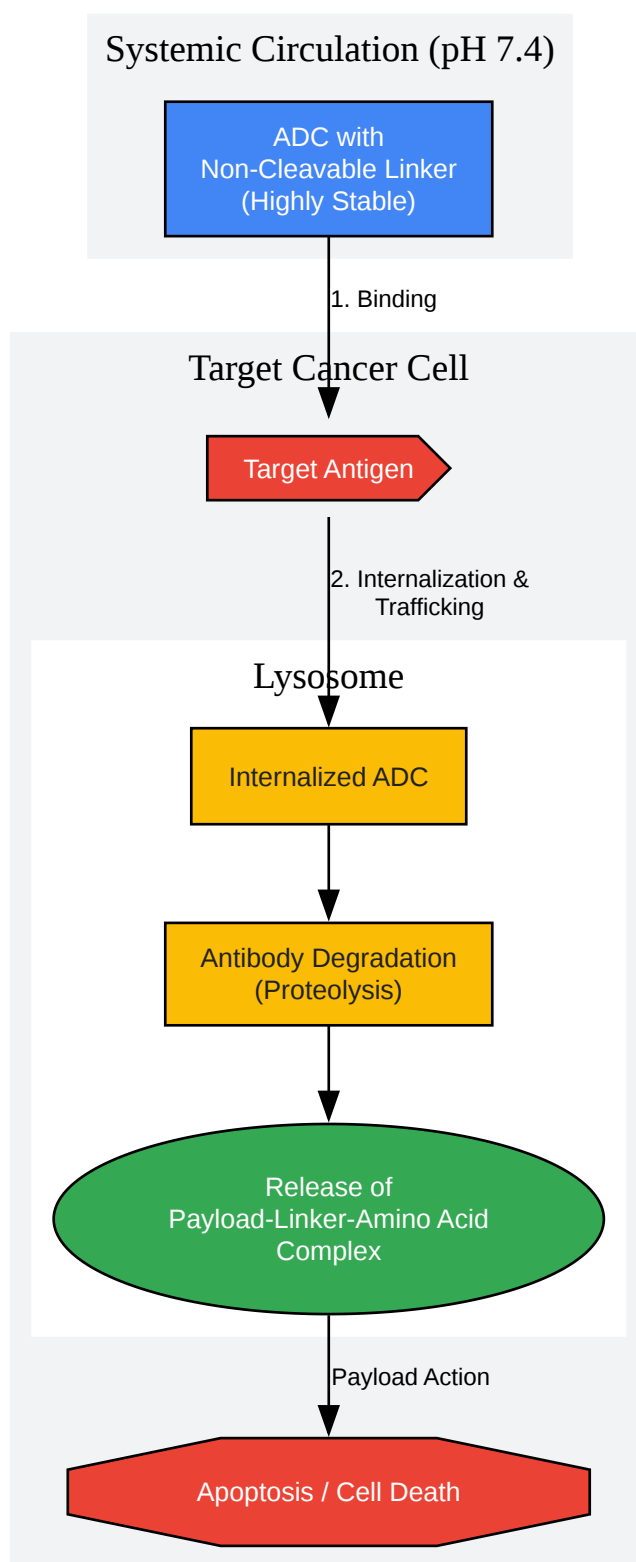
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Caption: Mechanism of Action for an ADC with a Cleavable Linker.

Non-Cleavable Linkers

Non-cleavable linkers form a stable covalent bond between the payload and the antibody.[15] Unlike cleavable linkers, they do not have a specific chemical trigger for payload release.[4] Instead, the release of the active payload relies on the complete proteolytic degradation of the antibody backbone within the lysosome after the ADC is internalized by the target cell.[14][16][20] This process results in the release of the payload still attached to the linker and a single amino acid residue (e.g., lysine) from the antibody.[16]

The primary advantage of non-cleavable linkers is their superior plasma stability, which can lead to a wider therapeutic window and reduced off-target toxicity compared to some cleavable linkers.[16][20] However, they are dependent on efficient ADC internalization and lysosomal degradation and typically do not induce a bystander effect, as the charged amino acid-linker-payload complex is less likely to cross cell membranes.[21] The most common non-cleavable linker is SMCC (succinimidyl-4-(N-maleimidomethyl)cyclohexane-1-carboxylate), which is used in the approved ADC, Kadcyla® (ado-trastuzumab emtansine).[14][16]



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Caption: Mechanism of Action for an ADC with a Non-Cleavable Linker.

Data Presentation: Comparison of Linker Technologies

The choice of linker technology has a profound impact on the ADC's stability, efficacy, and toxicity profile.^[9]

Table 1: Summary of Cleavable and Non-Cleavable Linker Characteristics

Linker Type	Sub-Type	Cleavage Mechanism	Advantages	Disadvantages	Example ADC
Cleavable	Protease-Sensitive (e.g., Val-Cit)	Cleavage by lysosomal proteases (e.g., Cathepsin B) [17]	High tumor specificity; enables bystander effect[17]	Potential for premature cleavage in some preclinical models[6][22]	Adcetris®, Padcev®[16]
pH-Sensitive (Hydrazone)	Hydrolysis in acidic endosomal/lysosomal pH[17]	Targets intracellular acidic compartments	Lower plasma stability compared to other linkers[15] [19]	Mylotarg®[19]	
Glutathione-Sensitive (Disulfide)	Reduction by high intracellular glutathione levels[16]	Exploits redox potential difference between plasma and cytoplasm	Potential for off-target release in reducing environments	ELAHERE®[16]	
Non-Cleavable	Thioether (e.g., SMCC)	Proteolytic degradation of the entire antibody in the lysosome[16]	High plasma stability; lower off-target toxicity[16] [21]	No bystander effect; requires efficient internalization and degradation	Kadcyla®[16]

Table 2: Comparative Plasma Stability of Different Linker Types

Note: Direct comparison of stability data across different studies can be challenging due to variations in experimental conditions (e.g., ADC construct, plasma source, analytical methods).

The data below represents generalized findings.

Linker Class	Linker Example	Stability in Human Plasma	Key Findings
Non-Cleavable	Thioether (SMCC)	Very High	Generally considered the most stable linker type in circulation, minimizing premature drug release. [16] [20]
Cleavable	Peptide (Val-Cit)	High	Demonstrates good stability in human and primate plasma. [18] However, it can be unstable in mouse plasma due to specific enzymes like Ces1c, which can complicate preclinical evaluation. [22]
Cleavable	Disulfide (SPDB)	Moderate to High	Stability can be modulated by introducing steric hindrance near the disulfide bond to reduce susceptibility to thiol-disulfide exchange. [23]
Cleavable	Hydrazone	Lower	Generally exhibits lower plasma stability compared to peptide and non-cleavable linkers, which can lead to higher systemic toxicity. [15] [19]

Key Experimental Protocols

Characterizing the stability and composition of an ADC is crucial for its development. Key quality attributes include the linker's stability in plasma and the drug-to-antibody ratio (DAR).

Protocol: In Vitro ADC Plasma Stability Assay

This protocol provides a generalized method for assessing the premature release of a payload from an ADC in plasma, which is a critical indicator of linker stability.

Objective: To quantify the amount of intact ADC or released payload over time when an ADC is incubated in plasma.

Materials:

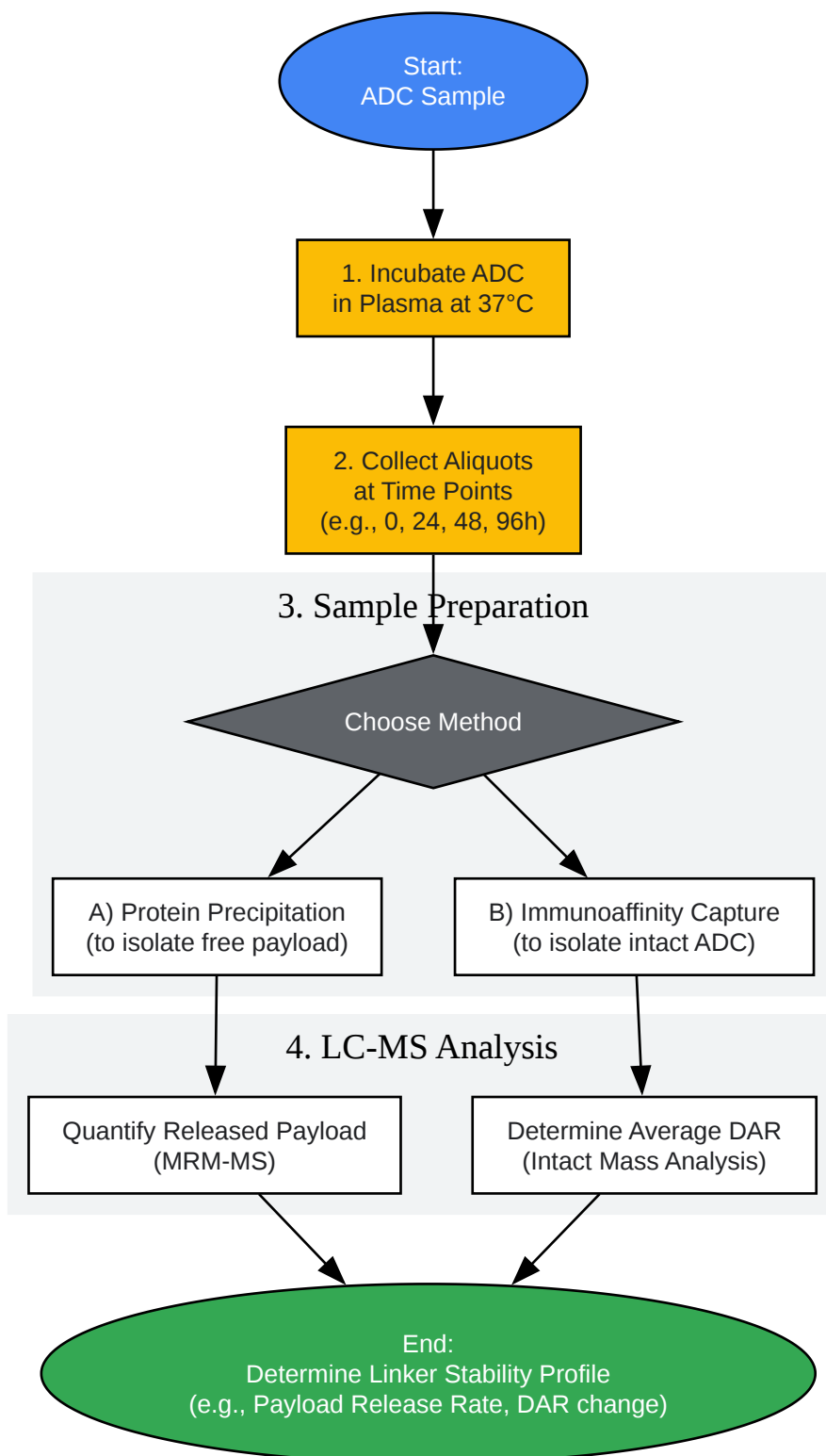
- Test ADC
- Control ADC (with a known stable linker, if available)
- Plasma from relevant species (e.g., human, mouse, cynomolgus monkey)
- Phosphate-buffered saline (PBS)
- Incubator at 37°C
- Sample collection tubes
- Reagents for sample cleanup (e.g., Protein A beads for immunoaffinity capture, or organic solvent like acetonitrile for protein precipitation)
- Analytical system: typically Liquid Chromatography-Mass Spectrometry (LC-MS)

Methodology:

- Incubation:
 - Dilute the ADC to a final concentration (e.g., 50-100 µg/mL) in pre-warmed plasma.
 - Incubate the samples at 37°C.

- Collect aliquots at various time points (e.g., 0, 6, 24, 48, 96, 168 hours).
- Immediately freeze the collected aliquots at -80°C to stop any further reaction.
- Sample Preparation (Two Common Approaches):
 - A) Measuring Released Payload (by Protein Precipitation):
 - Thaw plasma samples.
 - Add a cold organic solvent (e.g., acetonitrile with an internal standard) to precipitate plasma proteins.[\[24\]](#)
 - Vortex and centrifuge at high speed to pellet the proteins.
 - Collect the supernatant containing the released (free) payload for analysis.[\[24\]](#)
 - B) Measuring Intact ADC (by Immunoaffinity Capture):
 - Thaw plasma samples.
 - Isolate the ADC from the plasma using immunoaffinity capture (e.g., Protein A or anti-human IgG magnetic beads).[\[10\]](#)[\[25\]](#)
 - Wash the beads to remove non-specifically bound plasma proteins.
 - Elute the intact ADC for subsequent analysis.
- Analysis by LC-MS:
 - For Released Payload: Use LC-MS/MS in Multiple Reaction Monitoring (MRM) mode to quantify the concentration of the free payload by comparing it to a standard curve.[\[24\]](#)[\[25\]](#)
An increase in free payload over time indicates linker cleavage.
 - For Intact ADC: Analyze the intact or reduced ADC by LC-MS to determine the average DAR at each time point.[\[10\]](#)[\[26\]](#) A decrease in the average DAR over time signifies payload loss due to linker instability.[\[10\]](#)

- Data Interpretation: Plot the percentage of released payload or the average DAR against time to determine the stability profile and half-life of the ADC in plasma.



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Caption: Experimental Workflow for ADC In Vitro Plasma Stability Assay.

Protocol: Drug-to-Antibody Ratio (DAR) Determination

DAR is a critical quality attribute that influences an ADC's efficacy and safety.^[27] Several methods are used to determine the average DAR and the distribution of different drug-loaded species.

A. Hydrophobic Interaction Chromatography (HIC)

- Principle: HIC separates molecules based on their hydrophobicity. The conjugation of a typically hydrophobic payload to an antibody increases the overall hydrophobicity of the ADC. HIC can resolve species with different numbers of conjugated drugs (DAR 0, 2, 4, 6, 8).^{[27][28]} It is considered a standard method for cysteine-conjugated ADCs.^[28]
- Methodology:
 - An ADC sample is injected onto a HIC column (e.g., Butyl-NPR).
 - A reverse salt gradient is used for elution. The most hydrophilic species (unconjugated antibody, DAR=0) elutes first, followed by ADCs with increasing DAR values.
 - The peak area for each species is determined from the resulting chromatogram (UV detection at 280 nm).
 - The average DAR is calculated as the weighted average of the peak areas.^{[27][29]}
 - Formula: $\text{Average DAR} = \frac{\sum (\text{Peak Area}_i * \text{DAR}_i)}{\sum (\text{Total Peak Area})}$

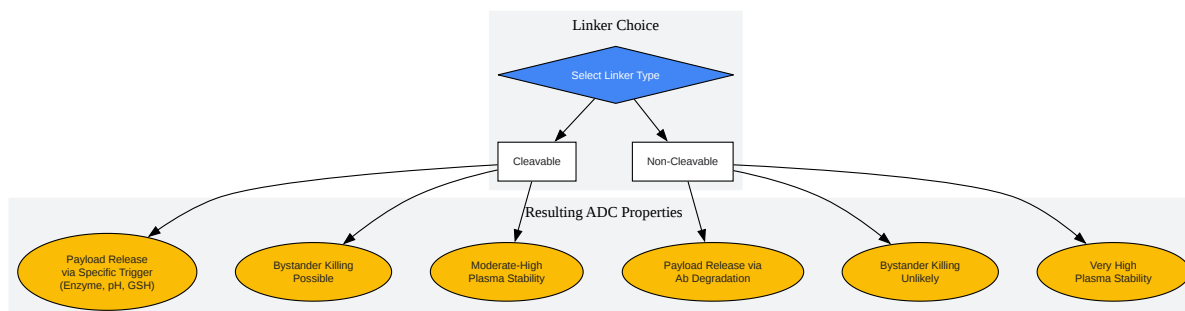
B. Liquid Chromatography-Mass Spectrometry (LC-MS)

- Principle: LC-MS provides precise mass information, allowing for the unambiguous identification of different drug-loaded species. It can be performed on the intact ADC or on its subunits after reduction.^{[30][31]}
- Methodology (Reversed-Phase LC-MS of Reduced ADC):
 - The ADC is chemically reduced (e.g., using DTT) to separate the antibody into its light chains (LC) and heavy chains (HC).

- The reduced sample is analyzed by RP-HPLC coupled to a high-resolution mass spectrometer (e.g., Q-TOF).
- The LC and HC fragments, both with and without conjugated drugs, are separated by the HPLC and their exact masses are measured by the MS.
- The relative abundance of each species is determined from the deconvoluted mass spectrum.
- The average DAR is calculated based on the distribution and abundance of the drug-loaded light and heavy chains.[\[32\]](#)

C. UV/Vis Spectroscopy

- Principle: This is a simple method based on the Beer-Lambert law. It can be used if the antibody and the payload have distinct and strong absorbance maxima at different wavelengths.[\[27\]](#)[\[29\]](#)
- Methodology:
 - Measure the absorbance of the ADC solution at two wavelengths (e.g., 280 nm for the antibody and another wavelength for the payload's λ_{max}).
 - Using the known extinction coefficients for both the antibody and the payload at these two wavelengths, a set of simultaneous equations can be solved to determine the concentrations of both the antibody and the payload.
 - The average DAR is calculated by dividing the molar concentration of the payload by the molar concentration of the antibody.
- Limitation: This method only provides the average DAR and gives no information about the distribution of species. It is also not suitable for complex biological samples like plasma.[\[27\]](#)
[\[30\]](#)



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- To cite this document: BenchChem. [An In-depth Technical Guide to Linkers in Antibody-Drug Conjugates]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15543932/docs#an-in-depth-technical-guide-to-linkers-in-antibody-drug-conjugates>]

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